

Introduction: The Significance of (S)-(+)-Citronellyl Bromide in Chiral Synthesis

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Compound of Interest

Compound Name: (S)-(+)-Citronellyl bromide

CAS No.: 143615-81-0

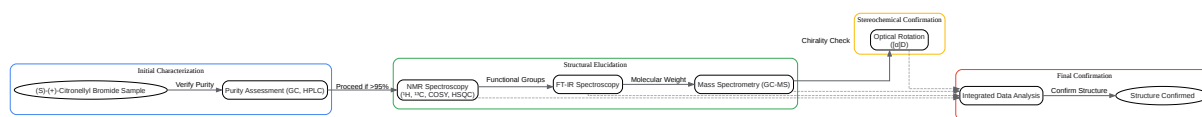
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(S)-(+)-Citronellyl bromide ((S)-8-Bromo-2,6-dimethyl-2-octene) is a valuable chiral building block in organic synthesis.[1][2] Its utility lies in the introduction of the citronellyl moiety, a common terpene-derived structure, in a stereospecific manner. The precise stereochemistry at the C6 position is critical for its application in the synthesis of complex natural products, chiral catalysts, and pharmacologically active molecules.[2] Therefore, rigorous structural and stereochemical confirmation is paramount. This guide provides a comprehensive overview of the expected spectroscopic data (NMR, IR, MS) for **(S)-(+)-Citronellyl bromide**, blending foundational principles with practical, field-proven insights for its unambiguous characterization.

Logical Workflow for Spectroscopic Analysis

A systematic approach is essential for the complete and accurate characterization of a chiral molecule like **(S)-(+)-Citronellyl bromide**. The following workflow outlines a logical sequence of analysis, ensuring that each technique provides complementary information, leading to a self-validating conclusion.



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Caption: Logical workflow for the comprehensive spectroscopic characterization of **(S)-(+)-Citronellyl bromide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of **(S)-(+)-Citronellyl bromide**. The analysis of ^1H and ^{13}C NMR spectra, ideally supplemented with 2D experiments like COSY and HSQC, allows for the unambiguous assignment of all protons and carbons.

^1H NMR Spectroscopy

Experimental Protocol (^1H NMR):

- **Sample Preparation:** Dissolve approximately 5-10 mg of **(S)-(+)-Citronellyl bromide** in ~0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **Instrumentation:** Utilize a 300 MHz or higher field strength NMR spectrometer.
- **Acquisition Parameters:**

- Pulse Program: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments).
- Spectral Width: ~12 ppm.
- Acquisition Time: ~3-4 seconds.
- Relaxation Delay: 1-2 seconds.
- Number of Scans: 16-32, to achieve adequate signal-to-noise.
- Processing: Apply a Fourier transform with an exponential window function (line broadening of ~0.3 Hz). Phase and baseline correct the spectrum. Calibrate the chemical shift scale to the TMS signal at 0.00 ppm.

Data Interpretation: The ^1H NMR spectrum of **(S)-(+)-Citronellyl bromide** is expected to show distinct signals corresponding to the different proton environments in the molecule.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~5.10	t	1H	H-2
~3.41	m	2H	H-8
~2.00	m	2H	H-3
~1.85	m	1H	H-6
~1.68	s	3H	H-10
~1.60	s	3H	H-9
~1.40 - 1.15	m	4H	H-4, H-5
~0.95	d	3H	H-7

Causality Behind Assignments:

- The vinylic proton (H-2) at ~5.10 ppm is significantly downfield due to its position on the C=C double bond and appears as a triplet from coupling to the two H-3 protons.

- The protons on the carbon bearing the bromine (H-8) are the most downfield of the aliphatic protons (~3.41 ppm) due to the strong deshielding effect of the electronegative bromine atom.
- The two vinylic methyl groups (H-9 and H-10) appear as singlets at ~1.60 and ~1.68 ppm, respectively.
- The chiral center proton (H-6) is a complex multiplet around 1.85 ppm, coupled to protons on C-5, C-7, and C-8.
- The methyl group attached to the chiral center (H-7) appears as a doublet at ~0.95 ppm, due to coupling with the single H-6 proton.

¹³C NMR Spectroscopy

Experimental Protocol (¹³C NMR):

- Sample Preparation: Use the same sample prepared for ¹H NMR.
- Instrumentation: A 75 MHz or higher NMR spectrometer.
- Acquisition Parameters:
 - Pulse Program: A standard proton-decoupled single-pulse experiment (e.g., 'zgpg30').
 - Spectral Width: ~220 ppm.
 - Acquisition Time: ~1-2 seconds.
 - Relaxation Delay: 2 seconds.
 - Number of Scans: 512-1024, due to the low natural abundance of ¹³C.
- Processing: Apply a Fourier transform with an exponential window function (line broadening of ~1-2 Hz). Calibrate the chemical shift scale to the CDCl₃ solvent peak at 77.16 ppm.

Data Interpretation: The proton-decoupled ¹³C NMR spectrum should display ten distinct signals, corresponding to the ten carbon atoms in the molecule.

Chemical Shift (ppm)	Assignment	Justification
~131.5	C-1	Quaternary sp ² carbon, downfield.
~124.5	C-2	sp ² CH carbon.
~40.0	C-5	Aliphatic CH ₂ .
~36.5	C-4	Aliphatic CH ₂ .
~35.5	C-6	Chiral CH center.
~33.5	C-8	Carbon directly attached to bromine, deshielded.
~25.7	C-10	Vinylic methyl carbon.
~25.5	C-3	Aliphatic CH ₂ .
~19.5	C-7	Methyl on chiral center.
~17.6	C-9	Vinylic methyl carbon.

Trustworthiness of Assignments: The assignments are based on established chemical shift ranges for alkanes, alkenes, and alkyl halides. The downfield shift of C-8 is characteristic of a carbon bonded to bromine. The sp² carbons (C-1 and C-2) are readily identified in the 120-140 ppm region. Quaternary carbons, like C-1, often exhibit lower intensity peaks in ¹³C NMR spectra.^[3]

Infrared (IR) Spectroscopy

While a published IR spectrum for **(S)-(+)-Citronellyl bromide** is not readily available in public databases, its key features can be reliably predicted based on the functional groups present. FT-IR spectroscopy is primarily used to identify the presence of the C=C double bond and the C-Br bond.

Experimental Protocol (FT-IR):

- Sample Preparation: As **(S)-(+)-Citronellyl bromide** is a liquid, the simplest method is to prepare a thin film.^[2] Place one drop of the neat liquid between two polished sodium

chloride (NaCl) or potassium bromide (KBr) salt plates.

- Instrumentation: A Fourier-transform infrared spectrometer.
- Acquisition:
 - Scan Range: 4000 cm^{-1} to 400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32.
- Processing: A background spectrum of the clean salt plates is recorded and automatically subtracted from the sample spectrum.

Predicted IR Data Interpretation:

Wavenumber (cm^{-1})	Vibration	Expected Intensity
3000-2850	C(sp ³)-H stretch	Strong
~1670	C=C stretch (trisubstituted)	Medium
1470-1430	C-H bend (CH ₂ , CH ₃)	Medium
1385-1375	C-H bend (gem-dimethyl)	Medium-Weak
690-515	C-Br stretch	Strong

Authoritative Grounding:

- C(sp³)-H stretches: The region between 3000 and 2850 cm^{-1} is characteristic of C-H stretching vibrations in saturated alkyl chains.
- C=C stretch: The C=C stretching vibration for a trisubstituted alkene is expected around 1670 cm^{-1} .
- C-Br stretch: The most diagnostic peak for an alkyl bromide is the strong C-Br stretching absorption, which is expected to appear in the fingerprint region between 690-515 cm^{-1} .^{[4][5][6]} Its presence would be a key confirmation of the compound's identity.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, which serves as a molecular fingerprint. Gas Chromatography-Mass Spectrometry (GC-MS) is the ideal technique for this analysis, as it also confirms the sample's purity.^{[7][8]}

Experimental Protocol (GC-MS):

- Sample Preparation: Prepare a dilute solution of **(S)-(+)-Citronellyl bromide** (~1 mg/mL) in a volatile solvent such as dichloromethane or hexane.
- Instrumentation: A gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- GC Conditions:
 - Column: A non-polar capillary column (e.g., DB-5ms).
 - Injector Temperature: 250 °C.
 - Oven Program: Start at 60 °C, hold for 2 minutes, then ramp to 280 °C at 10 °C/min.
 - Carrier Gas: Helium.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-400.
 - Source Temperature: 230 °C.

Predicted Mass Spectrum Interpretation:

The mass spectrum of **(S)-(+)-Citronellyl bromide** will exhibit a characteristic pattern due to the presence of bromine, which has two major isotopes, ⁷⁹Br and ⁸¹Br, in an approximate 1:1 natural abundance.^[6]

Key Expected Fragments:

m/z Value	Fragment Identity	Significance
218/220	$[\text{C}_{10}\text{H}_{19}\text{Br}]^+$	Molecular Ion (M^+). The two peaks of nearly equal intensity are the hallmark of a monobrominated compound.
139	$[\text{M} - \text{Br}]^+$	Loss of the bromine radical. This will be a prominent peak.
69	$[\text{C}_5\text{H}_9]^+$	Fragmentation at the allylic C3-C4 bond.
41	$[\text{C}_3\text{H}_5]^+$	Allyl cation, a common fragment in unsaturated systems.

Self-Validating System: The observation of the isotopic pattern for the molecular ion ($[\text{M}]^+$ and $[\text{M}+2]^+$) is a self-validating feature for the presence of bromine.[6] The mass difference between the molecular ion and major fragments can be used to deduce the loss of specific neutral fragments, confirming the overall structure.

Conclusion

The combination of NMR, IR, and MS provides a complete and unambiguous characterization of **(S)-(+)-Citronellyl bromide**. While ^1H and ^{13}C NMR establish the carbon-hydrogen framework and connectivity, FT-IR confirms the presence of key functional groups (alkene and alkyl bromide). Mass spectrometry verifies the molecular weight and provides a characteristic fragmentation pattern, with the bromine isotopic pattern serving as a definitive confirmation. This integrated spectroscopic approach, grounded in established principles and protocols, ensures the identity, purity, and structural integrity of this critical chiral reagent for its successful application in research and development.

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